

# Essential Safety and Handling Guide for BLU-2864 (Avapritinib)

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This guide provides crucial safety and logistical information for laboratory professionals handling BLU-2864, also known as avapritinib. Adherence to these procedures is essential for maintaining a safe research environment and ensuring the integrity of experimental work.

### **Personal Protective Equipment (PPE)**

When handling BLU-2864, a comprehensive approach to personal protection is mandatory to prevent exposure. The following table summarizes the required PPE.



PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be equipped with side- shields to protect against splashes.
Hand Protection	Protective Gloves	Chemical-resistant gloves are required. Standard nitrile gloves (BS EN 374:2003 or equivalent) are the minimum requirement.[1]
Body Protection	Impervious Clothing	A lab coat or other impervious clothing should be worn to protect the skin.[2]
Respiratory Protection	Suitable Respirator	Use in a well-ventilated area, preferably a chemical fume hood. If not possible, a suitable respirator is necessary.[1][2]

## Safe Handling and Operational Plan

### **Engineering Controls:**

- Work with BLU-2864 should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[1]
- Ensure that a safety shower and an eye wash station are readily accessible in the laboratory.
  [1][2]

#### Procedural Guidance:

- Preparation: Before handling the compound, ensure all necessary PPE is correctly worn.
  Prepare the work area by laying down absorbent, disposable bench paper.
- Weighing and Reconstitution:
  - Handle the solid form of BLU-2864 in a chemical fume hood to avoid generating dust.



- When preparing solutions, add the solvent slowly to the powder to prevent splashing.
- Administration (In Vitro/In Vivo):
  - When administering the compound in experimental settings, continue to wear all recommended PPE.
  - For in vivo studies, be mindful of potential exposure through animal waste and handle cage changes with appropriate precautions.
- Post-Handling:
  - After handling, thoroughly wash hands and any exposed skin with soap and water.
  - Decontaminate all work surfaces and equipment by scrubbing with alcohol.
  - Contaminated clothing should be removed and washed before reuse.[1]

### **Spill and Disposal Plan**

#### Spill Containment:

- In the event of a spill, evacuate personnel to a safe area.
- For liquid spills, absorb the material with a finely-powdered liquid-binding material such as diatomite or universal binders.
- For solid spills, carefully collect the powder without creating dust.

#### Waste Disposal:

- All waste materials, including contaminated PPE, bench paper, and excess compound, must be disposed of as hazardous waste.
- Dispose of contents and containers at an approved waste disposal plant.[1]
- Prevent the product from entering drains or water courses.[2]

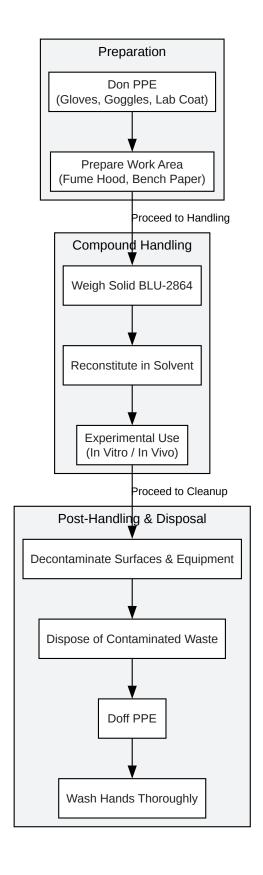


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# **Experimental Workflow for Handling BLU-2864**

The following diagram illustrates the standard workflow for safely handling BLU-2864 in a laboratory setting.





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Workflow for Safe Handling of BLU-2864



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